

An In-depth Technical Guide on the Physical Properties of Trioctylamine-d6

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Compound of Interest

Compound Name: Trioctylamine-d6

Cat. No.: B15558407

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Trioctylamine-d6**. Given the limited availability of specific experimental data for this deuterated compound, this guide leverages the extensive information available for its non-deuterated counterpart, Trioctylamine (CAS No. 1116-76-3). The physical properties of **Trioctylamine-d6** are expected to be very similar to those of Trioctylamine, with the most significant difference being its molecular weight. This document integrates established principles of isotopic labeling to provide a thorough understanding for research and drug development applications.

Core Physicochemical Properties

Trioctylamine-d6 is a deuterated form of Trioctylamine, a tertiary amine. While a specific CAS number for **Trioctylamine-d6** is not consistently found in public databases, its existence and use, particularly as an internal standard in mass spectrometry, are acknowledged. The primary role of deuteration is to increase the molecular mass, allowing for its differentiation from the non-deuterated analyte in analytical procedures.^{[1][2]}

Data Presentation: Physical Properties of Trioctylamine and Estimated Properties for Trioctylamine-d6

The following table summarizes the key physical properties of Trioctylamine, which serve as a reliable proxy for the properties of **Trioctylamine-d6**. The molecular formula and weight for a hypothetically deuterated **Trioctylamine-d6** (where six deuterium atoms replace hydrogen atoms on the alpha-carbons to the nitrogen) are provided for comparison.

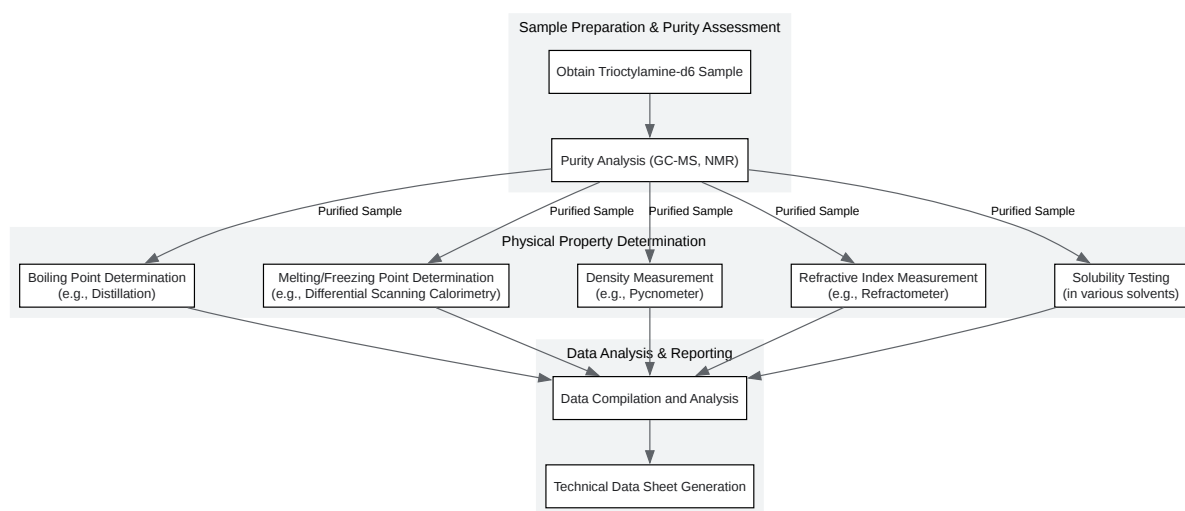
Property	Trioctylamine (CAS: 1116-76-3)	Trioctylamine-d6 (Estimated)	References
Molecular Formula	C ₂₄ H ₅₁ N	C ₂₄ H ₄₅ D ₆ N	[1][3]
Molecular Weight	353.67 g/mol	Approx. 359.71 g/mol	[1][3][4]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[1][4]
Boiling Point	365-367 °C at 760 mmHg	Expected to be very similar to Trioctylamine	[3][4][5][6]
Melting Point	-34 °C to -34.6 °C	Expected to be very similar to Trioctylamine	[1][6][7][8]
Density	0.809 - 0.811 g/mL at 20-25 °C	Expected to be slightly higher than Trioctylamine	[3][4][9]
Refractive Index	n _{20/D} 1.449	Expected to be very similar to Trioctylamine	[3][9]
Solubility	Insoluble in water; soluble in ethanol, ether, and chloroform.	Expected to have similar solubility	[3][8][9]
Vapor Pressure	<0.01 hPa at 20 °C	Expected to be very similar to Trioctylamine	[3]
Flash Point	>163 °C (>325.4 °F)	Expected to be very similar to Trioctylamine	[6]

Experimental Protocols and Methodologies

While specific experimental protocols for the determination of physical properties of **Trioctylamine-d6** are not readily available, standard methodologies for liquid compounds can be applied. The following outlines general procedures for key experiments.

General Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a liquid amine like **Trioctylamine-d6**.

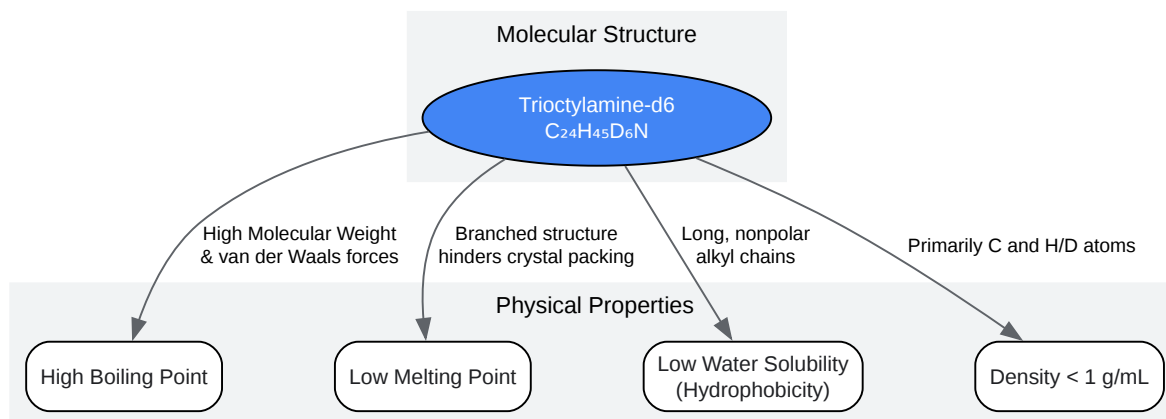


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Caption: General experimental workflow for characterizing the physical properties of a liquid amine.

Relationship Between Molecular Structure and Physical Properties

The physical properties of **Trioctylamine-d6** are a direct consequence of its molecular structure. The long alkyl chains and the tertiary amine group dictate its behavior.



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Caption: Logical relationship between the molecular structure of **Trioctylamine-d6** and its key physical properties.

Applications in Research and Development

The primary application of deuterated compounds like **Trioctylamine-d6** is as internal standards in quantitative analysis using mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} The key advantages of using a deuterated internal standard are:

- **Similar Chemical and Physical Properties:** It behaves almost identically to the non-deuterated analyte during sample preparation, chromatography, and ionization.^[2]
- **Mass Differentiation:** It is easily distinguishable from the analyte by the mass spectrometer due to the mass difference between hydrogen and deuterium.^[1]

Safety and Handling

A specific Safety Data Sheet (SDS) for **Trioctylamine-d6** is not widely available. Therefore, it should be handled with the same precautions as the non-deuterated Trioctylamine.

Trioctylamine is considered a hazardous substance.^[1]

- **Skin and Eye Irritation:** Causes skin and serious eye irritation.^{[1][10][11]}

- Respiratory Irritation: May cause respiratory irritation.[1][10][11]
- Reproductive Toxicity: May damage fertility or the unborn child.[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[1][6]

Handling Recommendations:

- Use in a well-ventilated area or with appropriate respiratory protection.[1]
- Wear protective gloves, clothing, and eye/face protection.[1]
- Wash skin thoroughly after handling.[1]
- Avoid release to the environment.[1]

This guide provides a foundational understanding of the physical properties of **Trioctylamine-d6**, primarily based on the data of its non-deuterated analogue. Researchers should always consult the most current safety and handling information before use.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 3. Tri-n-octylamine | 1116-76-3 [chemicalbook.com]
- 4. 1116-76-3 · Trioctylamine · 205-09272 · 209-09275[Detail Information]]Laboratory Chemicals-FUJIFILM Wako Chemicals Europe GmbH [labchem-wako.fujifilm.com]
- 5. 1116-76-3 CAS MSDS (Tri-n-octylamine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. [fishersci.com](https://www.fishersci.com) [fishersci.com]

- [7. labchem-wako.fujifilm.com \[labchem-wako.fujifilm.com\]](https://labchem-wako.fujifilm.com)
- [8. Trioctylamine | C₂₄H₅₁N | CID 14227 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. Fatty Amine Trioctylamine For Sale | 1116-76-3 \[whamine.com\]](https://whamine.com)
- [10. chemos.de \[chemos.de\]](https://chemos.de)
- [11. cdhfinechemical.com \[cdhfinechemical.com\]](https://cdhfinechemical.com)
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